

physical properties of propyl oleate (melting point, boiling point, density)

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Compound of Interest

Compound Name: Propyl oleate

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A Technical Guide to the Physical Properties of Propyl Oleate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **propyl oleate**, a long-chain fatty acid ester. The information contained herein is intended to support research, development, and formulation activities where this compound is utilized.

Core Physical Properties of Propyl Oleate

Propyl oleate, with the chemical formula $C_{21}H_{40}O_2$, is the ester of oleic acid and propanol. Its physical characteristics are crucial for its application in various fields, including as a lubricant, a solvent, and an emollient in cosmetic and pharmaceutical formulations. The key physical properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	-32.8 °C	Not specified
Boiling Point	216-220 °C	at 14 Torr
Density	0.8699 g/cm ³	at 15 °C

Experimental Protocols

While specific experimental records for the determination of **propyl oleate**'s physical properties are not readily available in public literature, the following methodologies are standard for fatty acid esters and are presumed to be the basis for the reported values.

Determination of Melting Point

The melting point of fatty acid esters is typically determined using Differential Scanning Calorimetry (DSC).^{[1][2]} This method is preferred for its accuracy and the small sample size required.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **propyl oleate** (typically 5-15 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Instrumentation:** A calibrated Differential Scanning Calorimeter is used. The instrument is purged with an inert gas, such as nitrogen, to create a stable and non-reactive atmosphere.
- **Thermal Program:** The sample and reference pans are subjected to a controlled temperature program. A common procedure involves cooling the sample to a temperature well below its expected melting point, followed by heating at a constant rate (e.g., 10 °C/min).
- **Data Acquisition:** The instrument measures the difference in heat flow between the sample and the reference as a function of temperature.
- **Analysis:** The melting point is determined from the resulting thermogram as the peak temperature of the endothermic melting transition. The onset temperature of the melting peak can also be reported.

Determination of Boiling Point

Due to its high boiling point, the boiling point of **propyl oleate** is determined under reduced pressure (vacuum) to prevent decomposition at atmospheric pressure.

Methodology:

- **Apparatus:** A vacuum distillation apparatus is assembled. This includes a distillation flask, a condenser, a receiving flask, a manometer to measure pressure, and a vacuum pump.
- **Sample Preparation:** A sample of **propyl oleate** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- **Procedure:** The system is evacuated to the desired pressure (e.g., 14 Torr). The distillation flask is then heated.
- **Observation:** The temperature at which the liquid boils and the vapor condenses is recorded. This temperature is the boiling point at the measured pressure.

Alternatively, gas chromatography can be used to determine the boiling range distribution of fatty acid esters.

Determination of Density

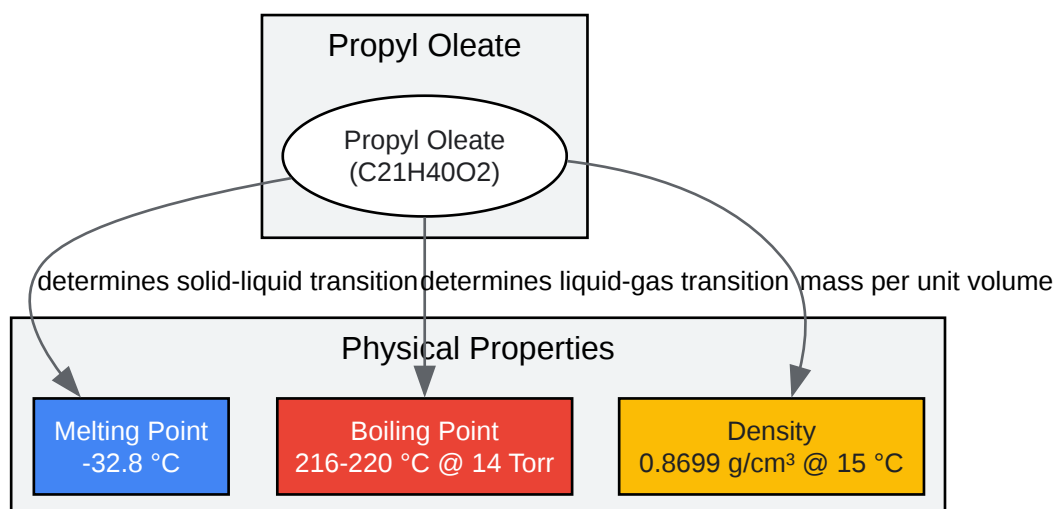
The density of liquid fatty acid esters is commonly and accurately measured using an oscillating U-tube density meter.

Methodology:

- **Instrumentation:** A digital density meter equipped with an oscillating U-tube and a temperature-controlled cell is used.
- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and distilled water.
- **Sample Introduction:** A small volume of the **propyl oleate** sample is injected into the U-tube, ensuring no air bubbles are present.
- **Measurement:** The instrument measures the oscillation period of the U-tube filled with the sample. This period is directly related to the density of the sample.
- **Temperature Control:** The temperature of the sample cell is precisely controlled to the desired measurement temperature (e.g., 15 °C). The density reading is recorded once the temperature and oscillation period have stabilized.

Logical Relationship of Physical Properties

The physical properties of **propyl oleate** are interconnected and are fundamental to its behavior and applications. The following diagram illustrates this relationship.



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Caption: Interrelation of **Propyl Oleate** and its Physical Properties.

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References

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- 2. dr.lib.iastate.edu [dr.lib.iastate.edu]
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